

# 4,5-Dimethyldecanal: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: 4,5-Dimethyldecanal

Cat. No.: B15416300

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This technical guide provides an in-depth analysis of **4,5-dimethyldecanal**, a branched-chain aliphatic aldehyde. While specific experimental data and signaling pathways for **4,5-dimethyldecanal** are not extensively documented in publicly available literature, this document extrapolates information from closely related analogs, such as 4,8-dimethyldecanal, to provide a foundational understanding for future research and development.

## Core Molecular Data

A fundamental characteristic of any chemical compound is its molecular weight, which is crucial for stoichiometric calculations in experimental settings. The molecular properties of **4,5-dimethyldecanal** are summarized below.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>24</sub> O	PubChemLite[1]
Monoisotopic Mass	184.18271 Da	PubChemLite[1]
Predicted XlogP	4.3	PubChemLite[1]

Table 1: Physicochemical Properties of **4,5-Dimethyldecanal**.

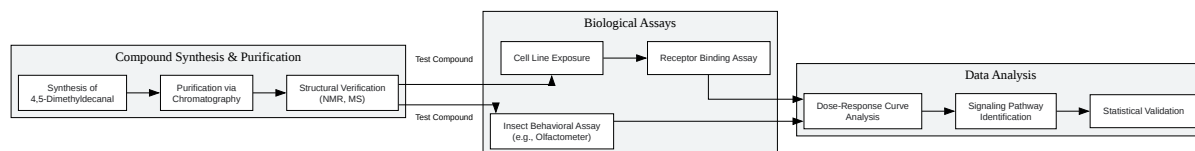
It is important to note that the related compound, 4,8-dimethyldecanal, has a molecular weight of 184.32 g/mol .<sup>[2]</sup><sup>[3]</sup> This value is consistent with the molecular formula C<sub>12</sub>H<sub>24</sub>O.

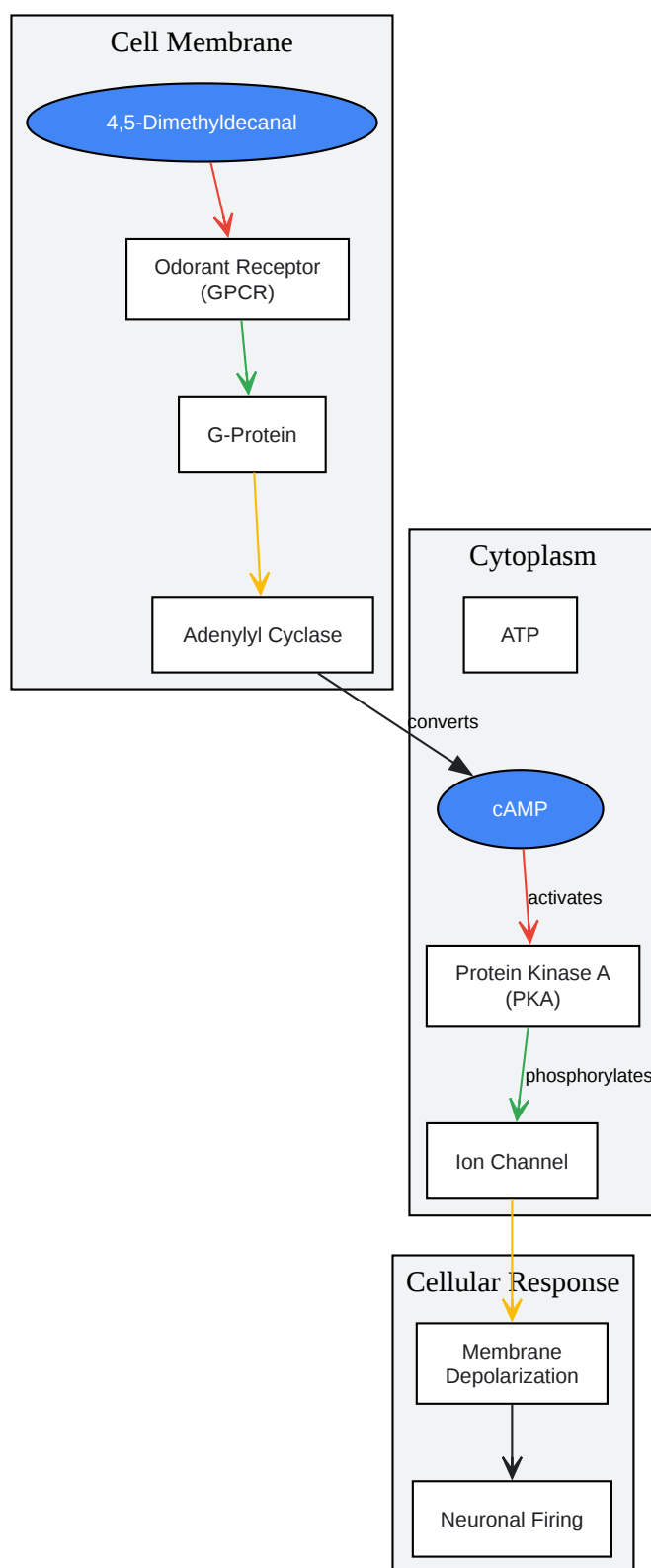
## Potential Research Applications and Extrapolated Experimental Protocols

While direct experimental protocols for **4,5-dimethyldecanal** are scarce, the methodologies applied to its structural isomer, 4,8-dimethyldecanal, offer a valuable blueprint for investigation. 4,8-Dimethyldecanal is recognized as an aggregation pheromone in the red flour beetle, *Tribolium castaneum*.<sup>[2]</sup> Research in this area provides a framework for exploring the potential biological activities of **4,5-dimethyldecanal**.

Hypothetical Experimental Workflow for Investigating Biological Activity:

The following diagram outlines a potential workflow for characterizing the biological effects of **4,5-dimethyldecanal**, drawing inspiration from pheromone research.





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## References

- 1. PubChemLite - 4,5-dimethyldecanal (C<sub>12</sub>H<sub>24</sub>O) [[pubchemlite.lcsb.uni.lu](https://pubchemlite.lcsb.uni.lu)]
- 2. Buy 4,8-Dimethyldecanal | 75983-36-7 [[smolecule.com](https://smolecule.com)]
- 3. 4,8-Dimethyldecanal | C<sub>12</sub>H<sub>24</sub>O | CID 156377 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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